

4-Phenylthiomorpholine: A Technical Guide to its Physicochemical Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Phenylthiomorpholine

CAS No.: 55330-78-4

Cat. No.: B11721209

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-phenylthiomorpholine**, a heterocyclic compound of interest in medicinal chemistry and drug development. Recognizing the current scarcity of publicly available data on the precise melting and boiling points of **4-phenylthiomorpholine**, this document offers a detailed examination of its chemical context, including the physicochemical properties of structurally similar analogs and derivatives. Furthermore, this guide furnishes field-proven, step-by-step protocols for the experimental determination of melting and boiling points, equipping researchers with the necessary methodologies for in-house characterization. The significance of these thermal properties in the broader context of drug discovery and development is also discussed, providing a holistic understanding for professionals in the field.

Introduction to the Thiomorpholine Scaffold in Medicinal Chemistry

The thiomorpholine moiety, a sulfur-containing saturated heterocycle, is a valuable scaffold in modern drug discovery.^[1] As a bioisostere of the morpholine ring, the substitution of the oxygen atom with sulfur introduces significant changes in the molecule's physicochemical properties.^[1] This substitution typically increases lipophilicity, which can be a critical parameter for modulating a drug candidate's absorption, distribution, metabolism, and excretion (ADME) profile.^[1] The sulfur atom also presents a "metabolically soft spot," susceptible to oxidation to the corresponding sulfoxide and sulfone.^[1] This metabolic handle can be strategically employed by medicinal chemists to fine-tune the pharmacokinetic properties of a lead compound.

4-Phenylthiomorpholine and its derivatives have been investigated as precursors and key intermediates in the synthesis of a wide range of biologically active molecules, including kinase inhibitors, reverse transcriptase inhibitors, and agents with antibiotic, antifungal, and antimycobacterial activities.^[1] The phenyl group attached to the nitrogen atom provides a platform for further functionalization, allowing for the exploration of structure-activity relationships (SAR) in drug design.

Physicochemical Properties of 4-Phenylthiomorpholine and Related Compounds

A thorough search of available scientific literature and chemical databases reveals a notable lack of specific experimental data for the melting and boiling points of unsubstituted **4-phenylthiomorpholine**. However, data for closely related analogs and derivatives provide valuable context and a predictive framework.

Data for Structurally Related Compounds

To offer a comparative analysis, the following table summarizes the melting and boiling points of 4-phenylmorpholine (the direct oxygen analog), and several derivatives of **4-phenylthiomorpholine**.

Compound Name	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
4-Phenylmorpholine	92-53-5	C ₁₀ H ₁₃ NO	51 - 54[2][3]	268[3]
Thiomorpholine, 4-phenyl-, 1,1-dioxide	17688-68-5	C ₁₀ H ₁₃ NO ₂ S	131.5 - 133.8[4]	Not available
4-(4-Nitrophenyl)thiomorpholine	Not available	C ₁₀ H ₁₂ N ₂ O ₂ S	142[1]	Not available
3-Phenylthiomorpholine	Not available	C ₁₀ H ₁₃ NS	~ -30[5]	~ 235[5]

Note: The provided data for 4-phenylmorpholine is for a different compound and should be used as a general reference for a structurally similar molecule. The derivatives of **4-phenylthiomorpholine** illustrate how functional group modifications can significantly impact melting points.

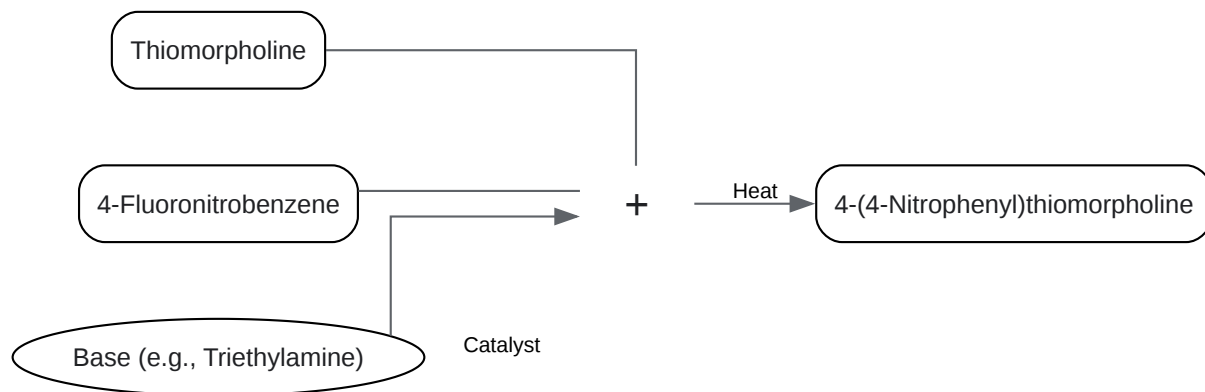
Synthesis of 4-Phenylthiomorpholine

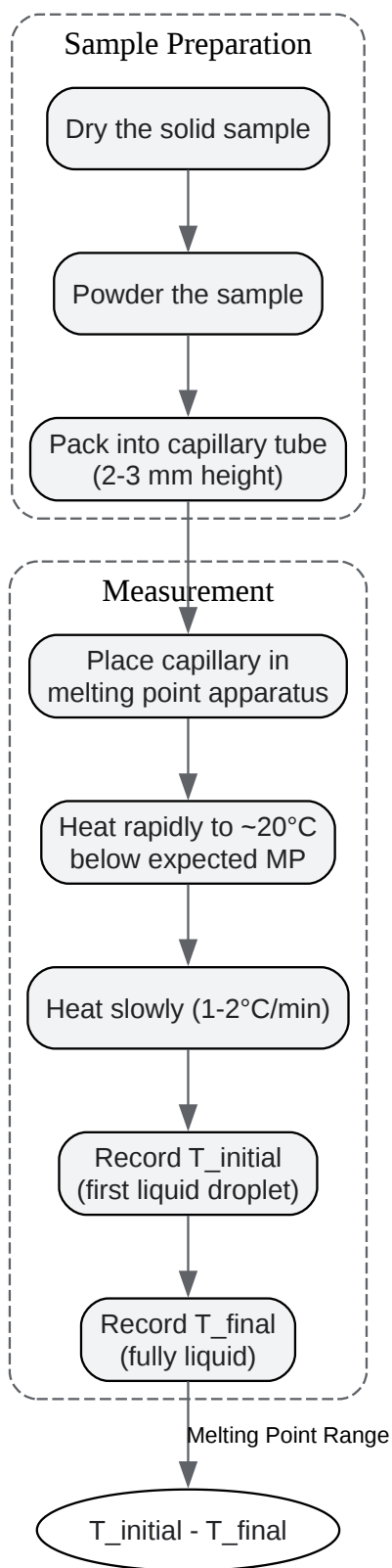
The synthesis of **4-phenylthiomorpholine** and its derivatives can be achieved through several established synthetic routes. A common and effective method involves the nucleophilic aromatic substitution reaction.

General Synthetic Pathway

A prevalent method for synthesizing N-aryl thiomorpholines involves the reaction of a substituted aniline with a suitable dielectrophile, such as bis(2-chloroethyl) ether, in the presence of a base to facilitate ring closure. Another approach is the reaction of thiomorpholine with an activated aryl halide, such as a fluorinated or chlorinated benzene derivative, often catalyzed by a base.

For instance, the synthesis of 4-(4-nitrophenyl)thiomorpholine has been reported via the nucleophilic aromatic substitution reaction of 4-fluoronitrobenzene with thiomorpholine.[\[1\]](#)





[Click to download full resolution via product page](#)

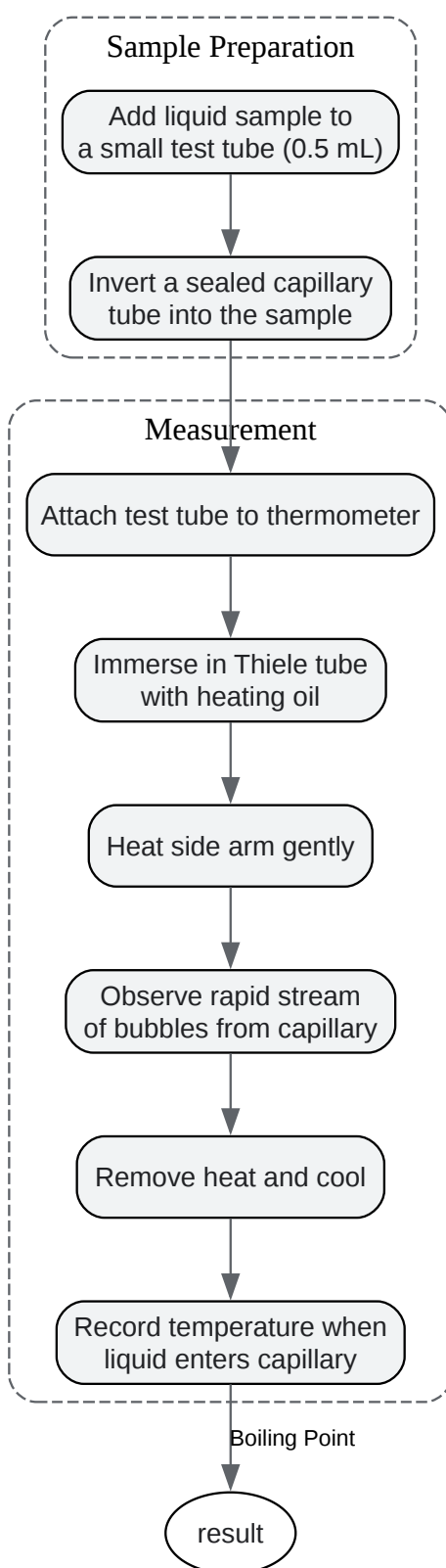
Caption: Workflow for melting point determination.

Step-by-Step Protocol:

- Sample Preparation:
 - Ensure the **4-phenylthiomorpholine** sample is completely dry, as moisture can depress the melting point.
 - Finely powder a small amount of the solid using a mortar and pestle or a spatula on a watch glass.
 - Tamp the open end of a capillary tube into the powdered sample.
 - Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end to a height of 2-3 mm. [6]
- Apparatus Setup:
 - Insert the capillary tube into the sample holder of a melting point apparatus.
 - Ensure the thermometer or temperature probe is correctly positioned.
- Measurement:
 - If the approximate melting point is unknown, a rapid preliminary heating can be performed to get an estimate.
 - For an accurate measurement, begin heating at a rate that allows for a slow temperature rise (1-2°C per minute) as you approach the expected melting point. * Record the temperature at which the first droplet of liquid appears (T_1).
 - Continue heating slowly and record the temperature at which the entire sample becomes a clear liquid (T_2).
 - The melting point is reported as the range $T_1 - T_2$. [6] A narrow range (0.5-2°C) is indicative of a pure compound.

Boiling Point Determination: Thiele Tube Method

For compounds that are liquid at or near room temperature, or for determining the boiling point of a melted solid, the Thiele tube method is a convenient micro-scale technique. This method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. [7] Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for boiling point determination.

Step-by-Step Protocol:

- Sample and Apparatus Preparation:
 - Place a small amount (approximately 0.5 mL) of the liquid **4-phenylthiomorpholine** (if it is a liquid at room temperature, or after melting) into a small test tube.
 - Take a capillary tube and seal one end using a flame.
 - Place the sealed capillary tube, open end down, into the test tube containing the sample.
 - Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Clamp the thermometer and test tube assembly so that the bulb and sample are immersed in the oil of a Thiele tube, with the side arm of the Thiele tube positioned for heating. [7]
- Measurement:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner or microburner. The design of the tube will ensure even heat distribution through convection. [8] * As the temperature rises, air trapped in the capillary tube will expand and bubble out.
 - Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample has overcome the atmospheric pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn up into the capillary tube. [7]

Significance of Melting and Boiling Points in Drug Development

The melting and boiling points of an active pharmaceutical ingredient (API) are fundamental physicochemical properties that have significant implications throughout the drug development

process:

- **Purity Assessment:** A sharp and well-defined melting point is a primary indicator of the purity of a crystalline solid. [9] Impurities typically cause a depression and broadening of the melting range. * **Compound Identification:** These physical constants serve as crucial data points for the identification and characterization of newly synthesized compounds.
- **Solid-State Characterization:** The melting point is a key parameter in understanding the solid-state properties of a drug substance, including polymorphism, which can affect solubility, stability, and bioavailability.
- **Formulation Development:** Knowledge of a compound's thermal properties is essential for designing robust and stable pharmaceutical formulations. It informs decisions regarding manufacturing processes such as milling, granulation, and drying, which involve heat.
- **Stability and Storage:** The thermal stability of a drug, indicated in part by its melting and boiling points, dictates the appropriate storage conditions to prevent degradation.

Safety and Handling of Phenyl-Substituted Morpholine and Thiomorpholine Analogs

While a specific Safety Data Sheet (SDS) for **4-phenylthiomorpholine** is not readily available, the safety precautions for the closely related 4-phenylmorpholine provide a useful guide.

- **Hazards:** 4-Phenylmorpholine is classified as harmful if swallowed and toxic in contact with skin. It can cause skin and eye irritation. * **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. [3] Avoid contact with skin, eyes, and clothing. [3] Wash hands thoroughly after handling. [3] * **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and safety goggles. [3] * **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible substances such as strong oxidizing agents and strong acids. [3] * **First Aid:** In case of contact with skin, wash immediately with plenty of soap and water. [3] If in eyes, rinse cautiously with water for several minutes. [3] If swallowed, seek immediate medical attention. [3] It is imperative to treat **4-phenylthiomorpholine** with similar or greater caution until specific toxicological data becomes available.

References

- Tradeindia. C₅H₁₁NO, 101.15 G/mol White Solid | Density 0.92 G/cm³, Melting Point 17.5 °C, Boiling Point 130 °C, Miscible With Water at Best Price in Mumbai | Ultima Chemicals. [\[Link\]](#)
- PubChem. Thiomorpholine, 4-phenyl-, 1,1-dioxide | C₁₀H₁₃NO₂S | CID 87241. [\[Link\]](#)
- Chemistry LibreTexts. 6.1D: Step-by-Step Procedures for Melting Point Determination. [\[Link\]](#)
- MDPI. Structural Characterization of 4-(4-Nitrophenyl)thiomorpholine, a Precursor in Medicinal Chemistry. [\[Link\]](#)
- Experiment-1 Aim - To determine the melting point of given solid substance. Requirements. [\[Link\]](#)
- Melting point determination. [\[Link\]](#)
- PubChem. 4-Phenylmorpholine | C₁₀H₁₃NO | CID 62339. [\[Link\]](#)
- CAS Common Chemistry. Thiomorpholine, 4-phenyl-, 1,1-dioxide. [\[Link\]](#)
- PubChem. Morpholine, 4-(phenylthioacetyl)- | C₁₂H₁₅NOS | CID 70362. [\[Link\]](#)
- ChemBK. 3-PHENYLTHIOMORPHOLINE. [\[Link\]](#)
- NIST WebBook. N-Formylmorpholine. [\[Link\]](#)
- NANOLAB. Melting Point Determination in Pharmaceutical Industry. [\[Link\]](#)
- Chemistry LibreTexts. 6.2B: Step-by-Step Procedures for Boiling Point Determination. [\[Link\]](#)
- experiment (1) determination of melting points. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. 4-苯基吗啉 ≥98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. N-Phenylmorpholine\(92-53-5\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](#)
- [4. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [5. chembk.com \[chembk.com\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. flinnsci.com \[flinnsci.com\]](#)
- [9. nano-lab.com.tr \[nano-lab.com.tr\]](#)
- To cite this document: BenchChem. [4-Phenylthiomorpholine: A Technical Guide to its Physicochemical Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11721209/docs#4-phenylthiomorpholine-a-technical-guide-to-its-physicochemical-characterization\]](https://www.benchchem.com/product/b11721209/docs#4-phenylthiomorpholine-a-technical-guide-to-its-physicochemical-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)